

The Discovery, Isolation, and Characterization of γ -Bisabolene Isomers: A Technical Guide

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Compound of Interest

Compound Name: (E)-gamma-Bisabolene

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Introduction

Gamma-bisabolene (γ -bisabolene) is a monocyclic sesquiterpene hydrocarbon with the molecular formula $C_{15}H_{24}$ and a molecular weight of approximately 204.35 g/mol .^{[1][2]} It exists as a mixture of geometric isomers, primarily the (E) and (Z)-isomers, which differ in the stereochemistry around the exocyclic double bond.^[3] These isomers are found in the essential oils of various plants, including those of the *Laurencia* genus and *Andrographis paniculata*, and have garnered significant interest due to their diverse biological activities, which include potential anticancer and anti-inflammatory properties. This guide provides a comprehensive overview of the discovery, isolation, and characterization of γ -bisabolene isomers, with a focus on detailed experimental methodologies and data presentation.

Physicochemical and Spectroscopic Properties of γ -Bisabolene Isomers

A summary of the key physicochemical and spectroscopic data for the (E) and (Z)-isomers of γ -bisabolene is presented below. This data is essential for the identification and characterization of these compounds.

| Property | (E)- γ -Bisabolene | (Z)- γ -Bisabolene |
|---------------------------|--|--|
| Molecular Formula | C ₁₅ H ₂₄ | C ₁₅ H ₂₄ |
| Molecular Weight | 204.35 g/mol [2] | 204.35 g/mol [1] |
| CAS Number | 53585-13-0[2] | 13062-00-5[1] |
| Boiling Point | 280.8 \pm 20.0 $^{\circ}$ C (Predicted) | 280.00 to 281.00 $^{\circ}$ C @ 760.00 mm Hg |
| Solubility | Insoluble in water; Soluble in organic solvents[3] | Soluble in organic solvents |
| ¹ H NMR | See Table 2 for detailed assignments. | See Table 3 for detailed assignments. |
| ¹³ C NMR | See Table 2 for detailed assignments. | See Table 3 for detailed assignments. |
| Mass Spectrometry (GC-MS) | See Table 4 for major fragments. | See Table 5 for major fragments. |

Table 1: Physicochemical properties of (E)- and (Z)- γ -bisabolene.

| ¹ H NMR | | | ¹³ C NMR | |
|--|--|------------|----------------------|------------|
| Chemical Shift (ppm) | Multiplicity | Assignment | Chemical Shift (ppm) | Assignment |
| Data not fully available in search results | Data not fully available in search results | | | |

Table 2: ¹H and ¹³C NMR Spectral Data for (E)- γ -Bisabolene. (Note: Complete, assigned spectra were not available in the search results. This table serves as a template for experimental data.)

| ¹ H NMR | | | ¹³ C NMR | |
|--|--|------------|----------------------|------------|
| Chemical Shift (ppm) | Multiplicity | Assignment | Chemical Shift (ppm) | Assignment |
| Data not fully available in search results | Data not fully available in search results | | | |

Table 3: ¹H and ¹³C NMR Spectral Data for (Z)-γ-Bisabolene. (Note: Complete, assigned spectra were not available in the search results. This table serves as a template for experimental data.)

| Mass-to-Charge Ratio (m/z) | Relative Intensity | Proposed Fragment |
|----------------------------|--------------------|---|
| 204 | [M] ⁺ | Molecular Ion |
| 135 | High | [C ₁₀ H ₁₅] ⁺ |
| 107 | High | [C ₈ H ₁₁] ⁺ |
| 93 | Moderate | [C ₇ H ₉] ⁺ |
| 69 | High | [C ₅ H ₉] ⁺ |

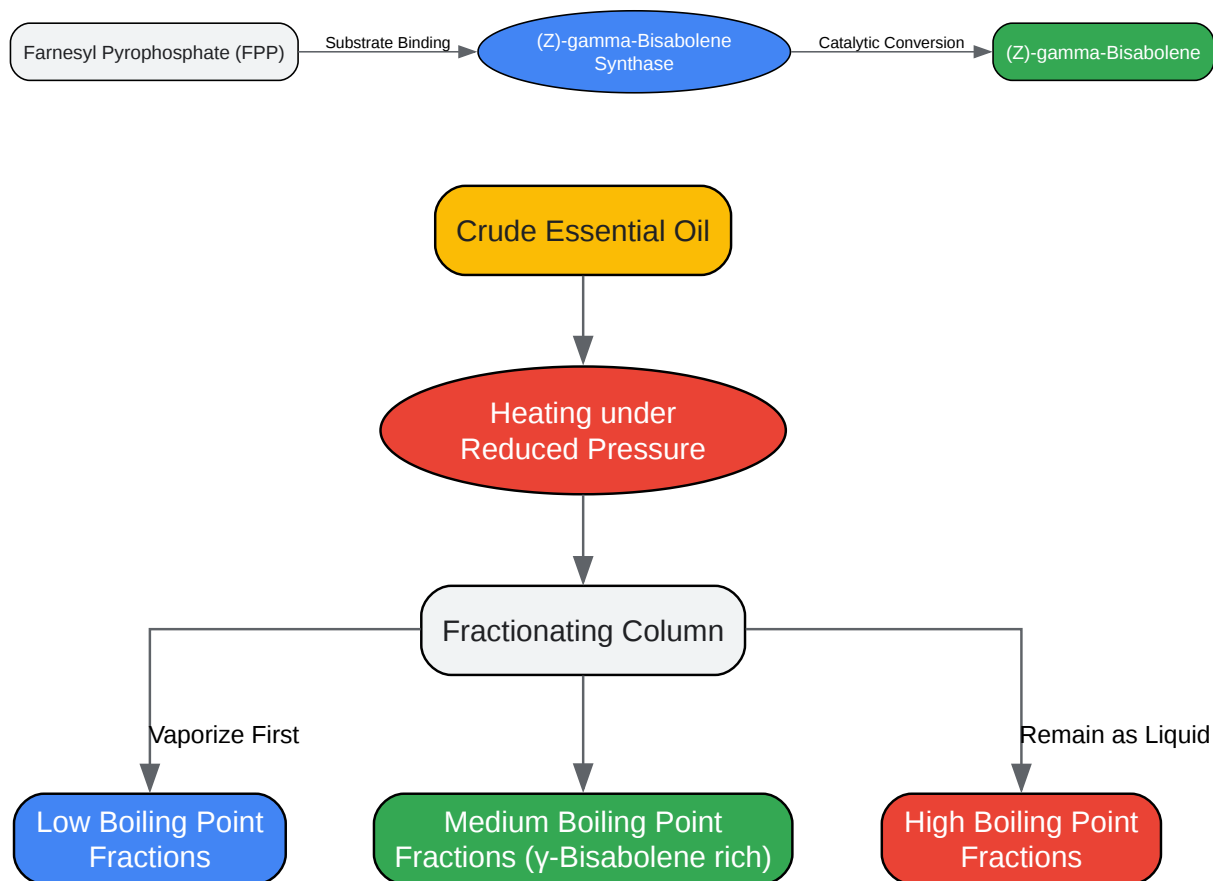
Table 4: Prominent Mass Fragments of (E)-γ-Bisabolene from GC-MS Analysis.

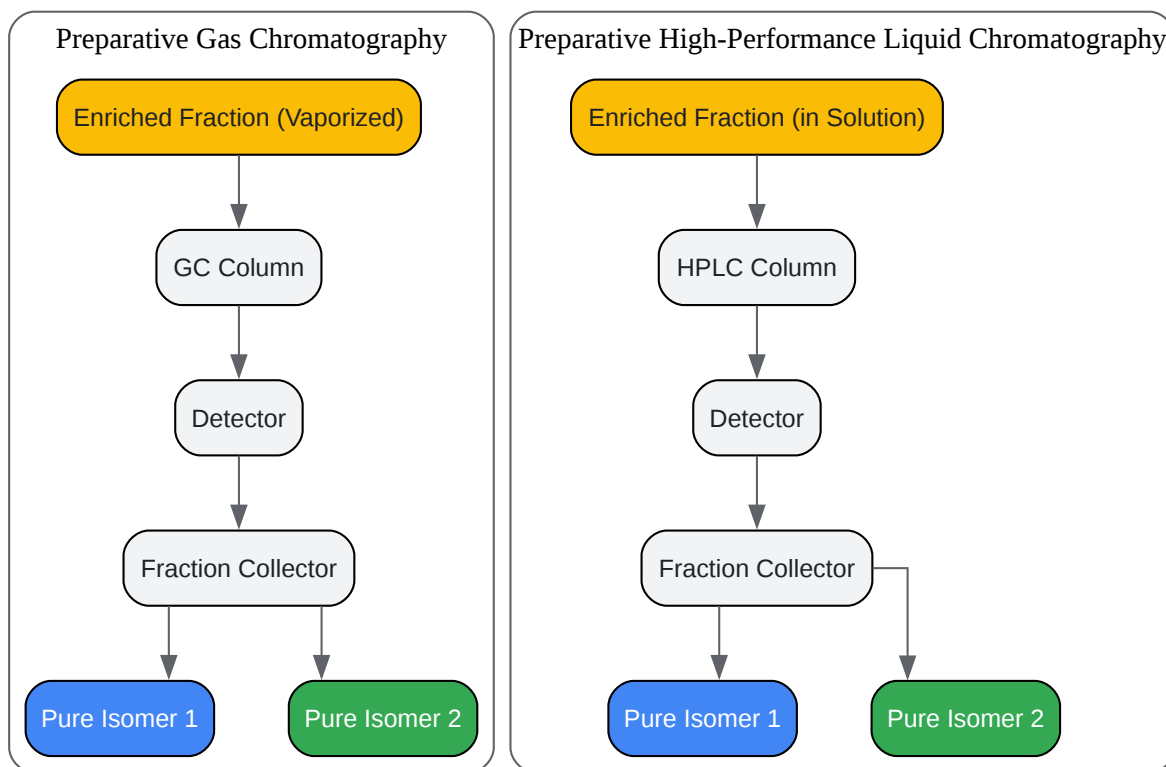
| Mass-to-Charge Ratio (m/z) | Relative Intensity | Proposed Fragment |
|----------------------------|--------------------|--|
| 204 | [M] ⁺ | Molecular Ion |
| 119 | High | [C ₉ H ₁₁] ⁺ |
| 107 | High | [C ₈ H ₁₁] ⁺ |
| 93 | Moderate | [C ₇ H ₉] ⁺ |
| 69 | High | [C ₅ H ₉] ⁺ |

Table 5: Prominent Mass Fragments of (Z)-γ-Bisabolene from GC-MS Analysis.[\[1\]](#)

Biosynthesis of (Z)- γ -Bisabolene

The biosynthesis of (Z)- γ -bisabolene is catalyzed by the enzyme (Z)- γ -bisabolene synthase. The pathway begins with the universal precursor for sesquiterpenes, farnesyl pyrophosphate (FPP). The enzyme facilitates the cyclization of FPP to form the final product.





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References

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